

# Personal protective equipment for handling SR1555 hydrochloride

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## Compound of Interest

Compound Name: SR1555 hydrochloride

Cat. No.: B610962

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## Essential Safety and Handling of SR1555 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **SR1555 hydrochloride**. The following procedural guidance is designed to answer specific operational questions, ensuring laboratory safety and promoting best practices in chemical handling.

**SR1555 hydrochloride** is a selective inverse agonist of the Retinoic Acid-related Orphan Receptor gamma (ROR $\gamma$ ), a key regulator of immune responses.<sup>[1][2]</sup> It has been shown to inhibit the development and function of pro-inflammatory Th17 cells and increase the frequency of anti-inflammatory T regulatory (Treg) cells, making it a compound of interest in autoimmune disease research.<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the known physical and chemical properties of SR1555 and its hydrochloride salt is provided below for easy reference.

Property	SR1555 (Free Base)	SR1555 hydrochloride
Appearance	White to beige powder	Crystalline solid
Molecular Formula	C <sub>22</sub> H <sub>22</sub> F <sub>6</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>22</sub> H <sub>23</sub> ClF <sub>6</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	460.41 g/mol	496.9 g/mol [3]
CAS Number	1386439-51-5	2309312-90-9[3]
Solubility	DMSO: 15 mg/mL	Soluble in DMSO
Storage Temperature	2-8°C	-20°C[3]
Purity	≥98% (HPLC)	≥98%[3]
Chemical Name	1,1,1,3,3,3-Hexafluoro-2-(4'-((1-(acetyl) piperazine) methyl)-[1,1'-biphenyl]-4-yl)propan-2-ol	1-[4-[[4'-[2,2,2-trifluoro-1-hydroxy-1-(trifluoromethyl)ethyl]][1,1'-biphenyl]-4-yl]methyl]-1-piperazinyl]-ethanone, monohydrochloride[3]

## Safety and Handling Procedures

Given that the toxicological properties of **SR1555 hydrochloride** have not been fully investigated, it is imperative to handle this compound with the care required for hazardous materials.[4]

## Hazard Identification and Precautionary Measures

While a comprehensive GHS classification is not readily available, based on data for similar research compounds, the following precautions are recommended.

- Hazard Statements: May be harmful if swallowed or in contact with skin. May cause eye, skin, and respiratory tract irritation. Long-term effects have not been determined.
- Precautionary Statements:
  - Obtain special instructions before use.

- Do not handle until all safety precautions have been read and understood.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash skin thoroughly after handling.
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Use only in a well-ventilated area.

## Personal Protective Equipment (PPE)

A comprehensive list of recommended personal protective equipment is provided below.

Equipment	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile), a lab coat, and full-body clothing. Change gloves frequently and when contaminated.
Respiratory Protection	If handling large quantities or if dust is generated, use a NIOSH-approved respirator with an appropriate particulate filter.
Hand Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact with this product.

## First Aid Measures

In the event of exposure, follow these first-aid procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a doctor if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[6]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor.

## Storage and Handling

Proper storage and handling are crucial to maintain the integrity of the compound and ensure laboratory safety.

- Storage: Store in a tightly closed container in a dry and well-ventilated place at the recommended temperature of -20°C.[3]
- Handling: Handle in a well-ventilated place, such as a chemical fume hood.[5] Avoid formation of dust and aerosols. Use non-sparking tools.

## Spill and Leak Procedures

In case of a spill, follow these steps to mitigate exposure and contamination.

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.

- **Contain:** Wear appropriate PPE and contain the spill using an inert absorbent material.
- **Collect:** Carefully sweep or scoop up the spilled material and place it into a suitable, closed container for disposal.
- **Clean:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Dispose:** Dispose of the waste in accordance with local, state, and federal regulations.

## Disposal Plan

Dispose of **SR1555 hydrochloride** and any contaminated materials as hazardous waste.

- **Unused Product:** Dispose of contents/container to an approved waste disposal plant.
- **Contaminated Materials:** Any materials that have come into contact with **SR1555 hydrochloride**, including gloves, absorbent materials, and empty containers, should be treated as hazardous waste and disposed of accordingly. The first rinse of any empty containers must be collected and disposed of as hazardous waste.<sup>[7]</sup>

## Experimental Protocol: In Vitro Inhibition of IL-17A Expression

This protocol provides a general methodology for assessing the in vitro activity of **SR1555 hydrochloride** on the inhibition of IL-17A expression in a suitable cell line (e.g., EL4 cells).

### Materials

- **SR1555 hydrochloride**
- EL4 cell line (or other suitable Th17-like cell line)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, L-glutamine, and penicillin-streptomycin)
- Cell stimulation reagents (e.g., PMA and Ionomycin)
- Phosphate Buffered Saline (PBS)

- RNA extraction kit
- cDNA synthesis kit
- qPCR master mix and primers for IL-17A and a housekeeping gene (e.g., GAPDH)
- ELISA kit for IL-17A protein quantification

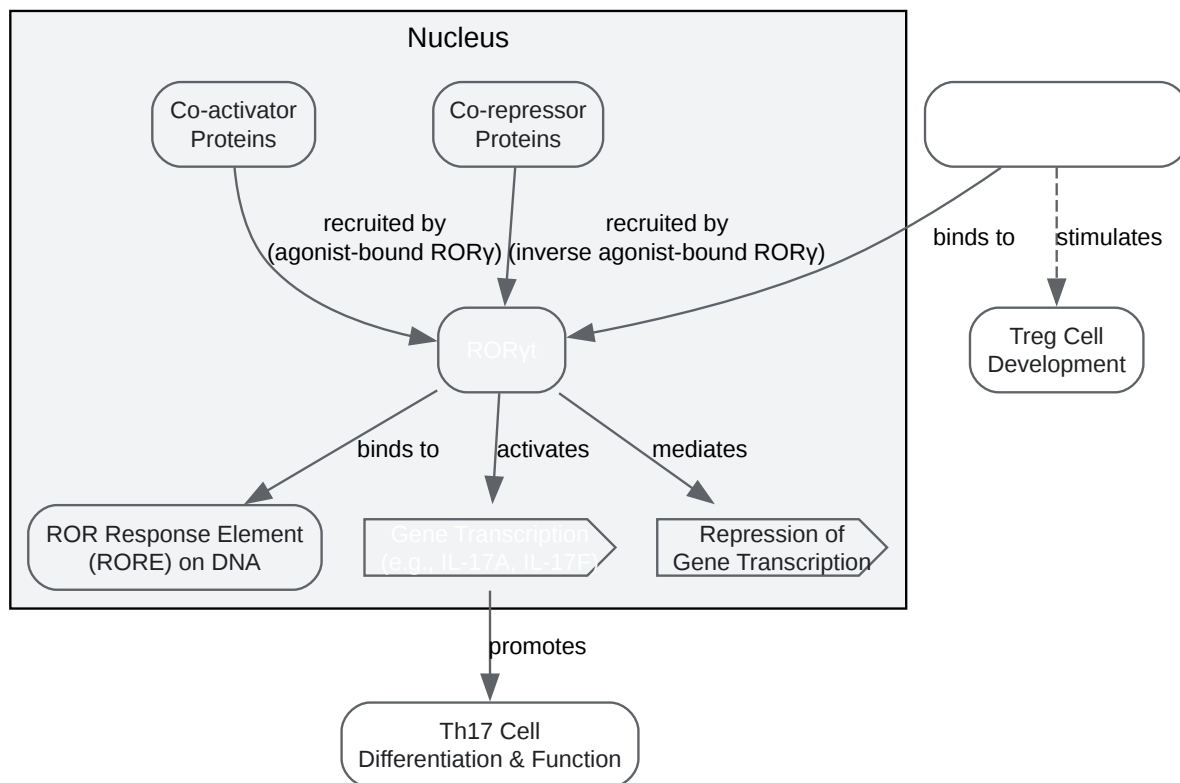
## Methodology

- Cell Culture: Culture EL4 cells in complete medium at 37°C in a humidified atmosphere with 5% CO<sub>2</sub>.
- Compound Preparation: Prepare a stock solution of **SR1555 hydrochloride** in DMSO. Further dilute the stock solution in cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10 µM). Ensure the final DMSO concentration is consistent across all treatments and does not exceed 0.1%.
- Cell Treatment:
  - Seed EL4 cells in appropriate culture plates (e.g., 24-well plates) at a density of 1 x 10<sup>6</sup> cells/mL.
  - Treat the cells with varying concentrations of **SR1555 hydrochloride** or vehicle (DMSO) for a predetermined time (e.g., 1 hour) before stimulation.
- Cell Stimulation: Stimulate the cells with PMA (e.g., 50 ng/mL) and Ionomycin (e.g., 500 ng/mL) for a specified period (e.g., 4-6 hours for RNA analysis, 24 hours for protein analysis).
- RNA Analysis (qPCR):
  - Harvest the cells and extract total RNA using a commercial kit.
  - Synthesize cDNA from the extracted RNA.
  - Perform qPCR using primers for IL-17A and a housekeeping gene to determine the relative gene expression levels.

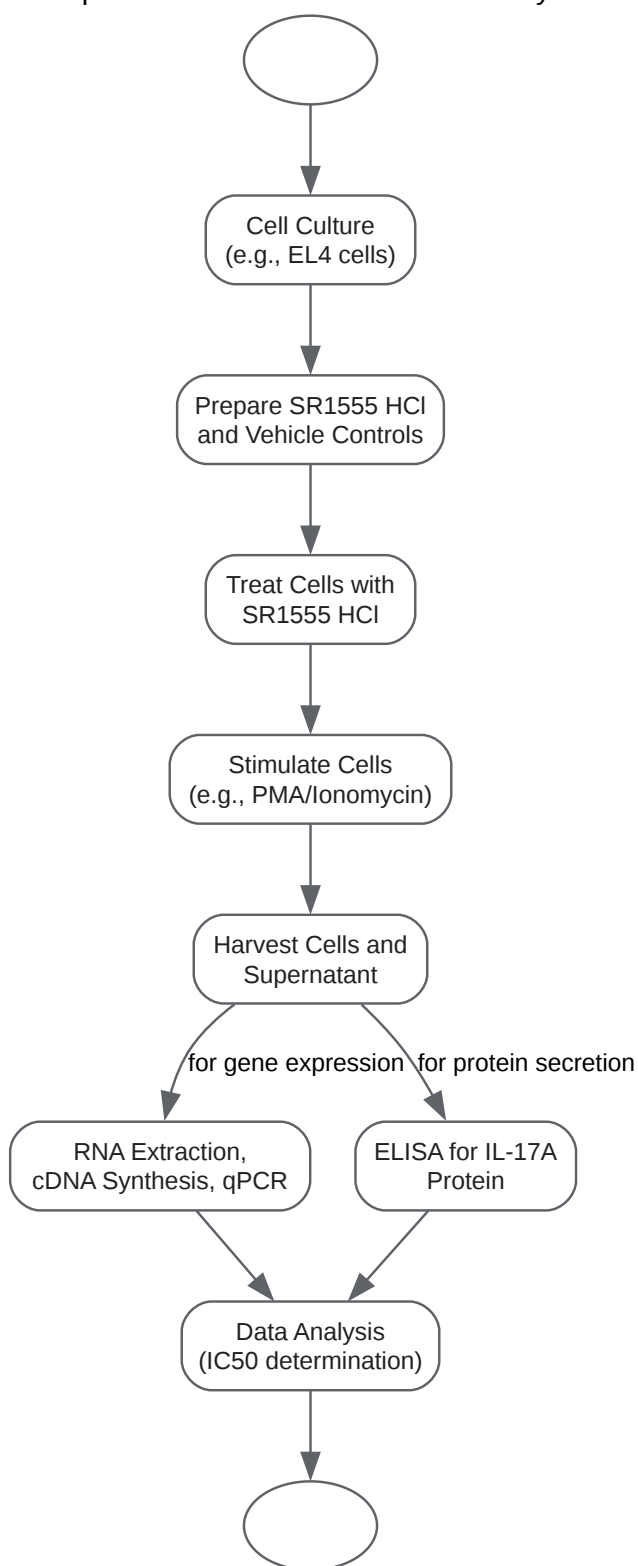
- Protein Analysis (ELISA):
  - Collect the cell culture supernatant.
  - Quantify the concentration of secreted IL-17A protein using an ELISA kit according to the manufacturer's instructions.
- Data Analysis: Analyze the data to determine the  $IC_{50}$  value of **SR1555 hydrochloride** for the inhibition of IL-17A expression.

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of ROR $\gamma$  inverse agonists and a typical experimental workflow for evaluating their activity.

ROR $\gamma$  Inverse Agonist Signaling Pathway

## In Vitro Experimental Workflow for SR1555 Hydrochloride

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